

Personal protective equipment for handling 1-Hydroxycyclohexyl phenyl ketone

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Compound of Interest

Compound Name: 1-Hydroxycyclohexyl phenyl ketone

Cat. No.: B179516

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Essential Safety and Handling Guide for 1-Hydroxycyclohexyl Phenyl Ketone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Hydroxycyclohexyl phenyl ketone**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Safety Data

1-Hydroxycyclohexyl phenyl ketone can cause skin, eye, and respiratory irritation.^{[1][2]}

Adherence to proper safety measures is crucial to minimize exposure risks.

Physical and Chemical Properties	Data
Appearance	White crystalline solid/powder[3][4]
Melting Point	47-50 °C[1][3]
Boiling Point	175 °C @ 15 mmHg
Flash Point	164 °C (closed cup)
Relative Density	1.17 g/cm ³ [1]
Autoignition Temperature	424 °C[3]
Log P (octanol/water)	2.81[3]

Toxicity Data	Data
Oral LD50 (Rat)	> 2,500 mg/kg[3]
Inhalation LC50 (Rat)	> 1 mg/l (4 h)[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **1-Hydroxycyclohexyl phenyl ketone**. The following table summarizes the required equipment.

Body Part	Required PPE	Specification
Eyes/Face	Safety Goggles / Face Shield	Tightly fitting, conforming to EN 166 (EU) or NIOSH (US) standards.[5] A face shield may be appropriate in some situations.[1]
Hands	Chemical Impermeable Gloves	Inspect gloves prior to use.[3]
Body	Protective Clothing / Lab Coat	Fire/flammable resistant and impervious clothing is recommended.[5]
Respiratory	Dust Mask / Respirator	A dust mask (e.g., N95) is recommended. If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.[5]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a well-ventilated work area, such as a fume hood.[1][5][6][7]
 - Inspect all PPE for integrity before use.
 - Have an emergency eye wash station and safety shower readily accessible.
 - Keep all sources of ignition away from the handling area.[1][7]
- Handling:
 - Avoid the formation of dust.[4][5][7]
 - Prevent contact with skin and eyes.[1][5]

- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Storage:
 - Store in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Keep the container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Protect from light and heat.[\[2\]](#)[\[7\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Disposal Plan

- Waste Characterization:
 - Unused **1-Hydroxycyclohexyl phenyl ketone** should be treated as chemical waste.
- Disposal Method:
 - The preferred method of disposal is through a licensed chemical destruction facility.[\[5\]](#)
 - Controlled incineration with flue gas scrubbing is also an acceptable method.[\[5\]](#)
 - Alternatively, the material can be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Environmental Precautions:
 - Do not allow the chemical to enter drains or sewer systems.[\[5\]](#)
 - Avoid contamination of water, foodstuffs, and feed.[\[5\]](#)
 - All disposal activities must comply with federal, state, and local regulations.[\[1\]](#)[\[2\]](#)

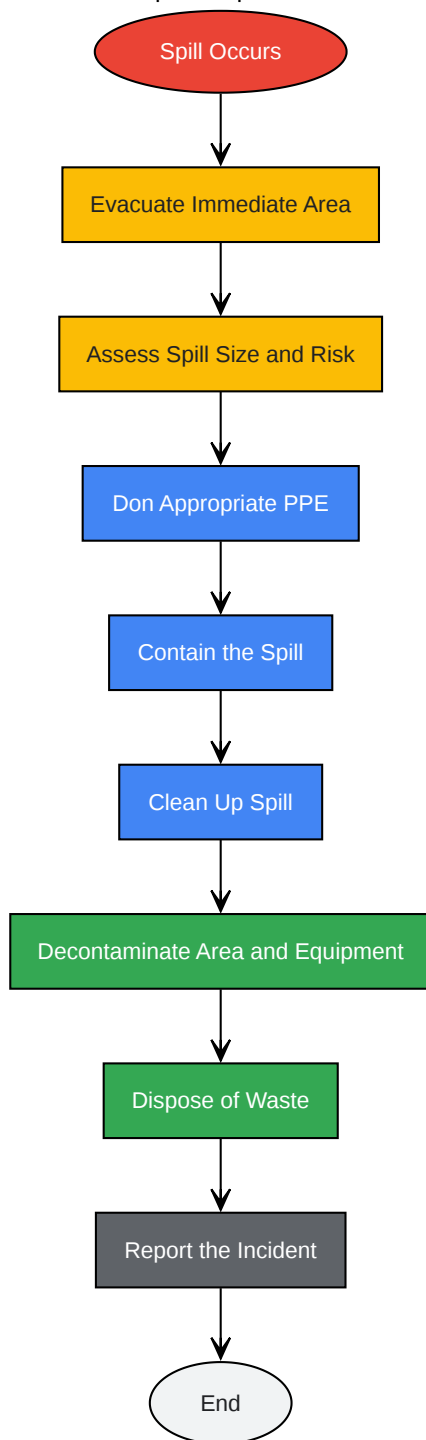
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air.[1][3][4][5][7] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][2][3]
Skin Contact	Immediately wash the affected area with soap and plenty of water.[1][3][5][7] Remove contaminated clothing.[1][2][5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2][4][5][7] Seek medical attention.[1][2]
Ingestion	Rinse mouth with water.[3][5] Do not induce vomiting.[2][5] Never give anything by mouth to an unconscious person.[3][5] Contact a physician or poison control center immediately.[5]

Spill Response Workflow

Chemical Spill Response Workflow

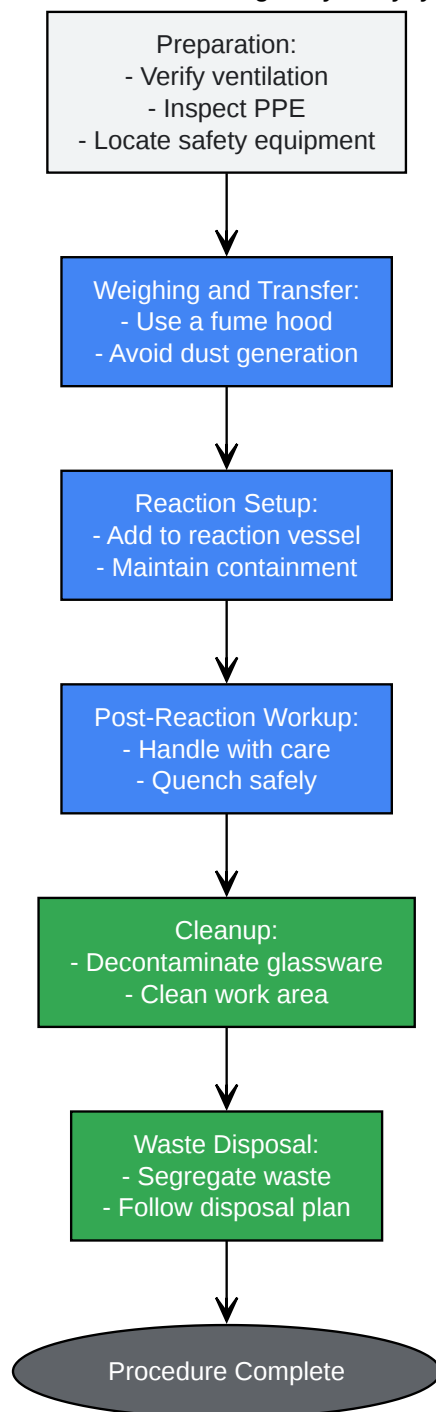


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Caption: Workflow for responding to a chemical spill.

Standard Operating Procedure Diagram

Standard Operating Procedure for Handling 1-Hydroxycyclohexyl Phenyl Ketone



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Caption: Step-by-step procedure for laboratory handling.

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